

Essential Safety and Logistical Information for Handling 4,4-Dimethyloctane

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Compound of Interest

Compound Name: 4,4-Dimethyloctane

Cat. No.: B095178

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical guidance on the safe handling and disposal of **4,4-Dimethyloctane**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedural information is designed to be an immediate and essential resource for all operational activities involving this chemical.

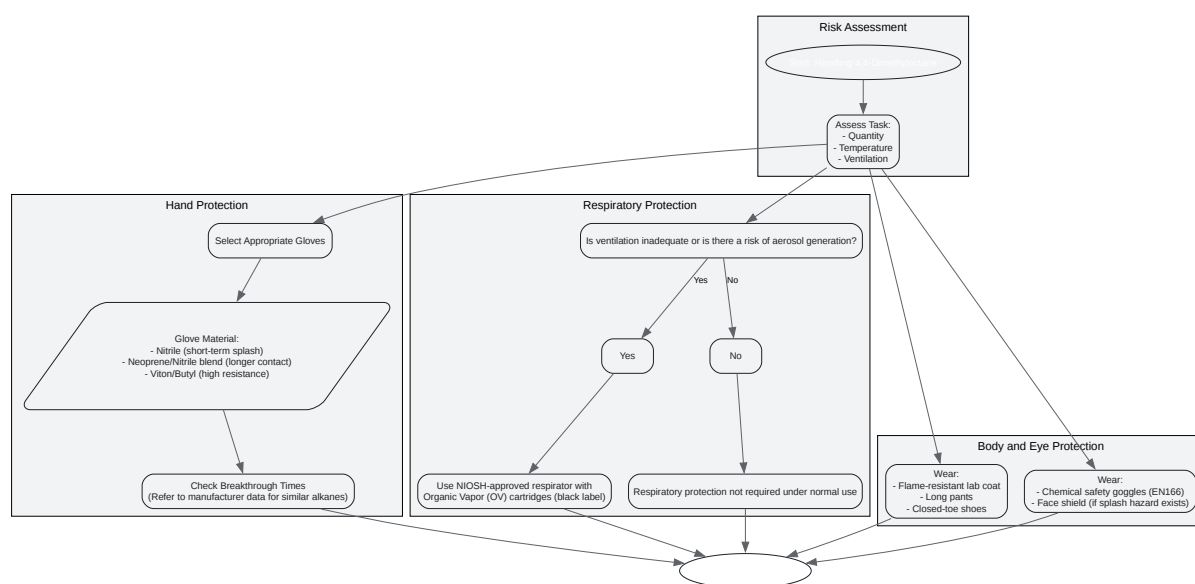
Chemical Properties and Hazards

4,4-Dimethyloctane is a flammable liquid and vapor.[1] It may be fatal if swallowed and enters the airways.[1][2] It is irritating to the eyes, respiratory system, and skin.[3]

Property	Value
Molecular Formula	C10H22[1][3][4]
Molecular Weight	142.28 g/mol [1]
Physical State	Liquid[5]
Appearance	Colorless[3][5]
Boiling Point	Approximately 175-178 °C[3]
Specific Gravity	0.74[5]
Flash Point	Flammable liquid (Category 3)[1]
UN Number	3295[5]

Personal Protective Equipment (PPE) Selection

A thorough risk assessment should be conducted before handling **4,4-Dimethyloctane** to ensure the appropriate level of protection is used. The following provides a step-by-step guide to selecting the necessary PPE.



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Caption: PPE Selection Workflow for **4,4-Dimethyloctane**.

Due to the absence of specific permeation data for **4,4-Dimethyloctane**, recommendations are based on data for structurally similar alkanes like n-octane and iso-octane. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Glove Material	Recommendation for Alkanes	Breakthrough Time (minutes) for n-Octane
Nitrile	Short-term splash protection. [6] Not recommended for prolonged contact.[7]	10 - 30 (for 0.11-0.12 mm thickness)[8]
Neoprene/Natural Rubber Blend	Suitable for broader chemical resistance.	> 480 (for some blends)[8]
Viton®/Butyl Rubber	High resistance to organic solvents.	> 480[9]

Note: Glove thickness significantly impacts breakthrough time. Thicker gloves generally offer greater resistance.[10] Always inspect gloves for any signs of degradation before use.

Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. However, in cases of poor ventilation, large spills, or when generating aerosols, a NIOSH-approved respirator with organic vapor (OV) cartridges (black label) should be used.[11][12][13][14][15]

Wear chemical safety goggles that conform to EN166 standards. If there is a significant risk of splashing, a face shield should be worn in addition to goggles.

A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory to protect against skin contact and in the event of a small fire.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **4,4-Dimethyloctane** is essential to minimize risks and ensure regulatory compliance.

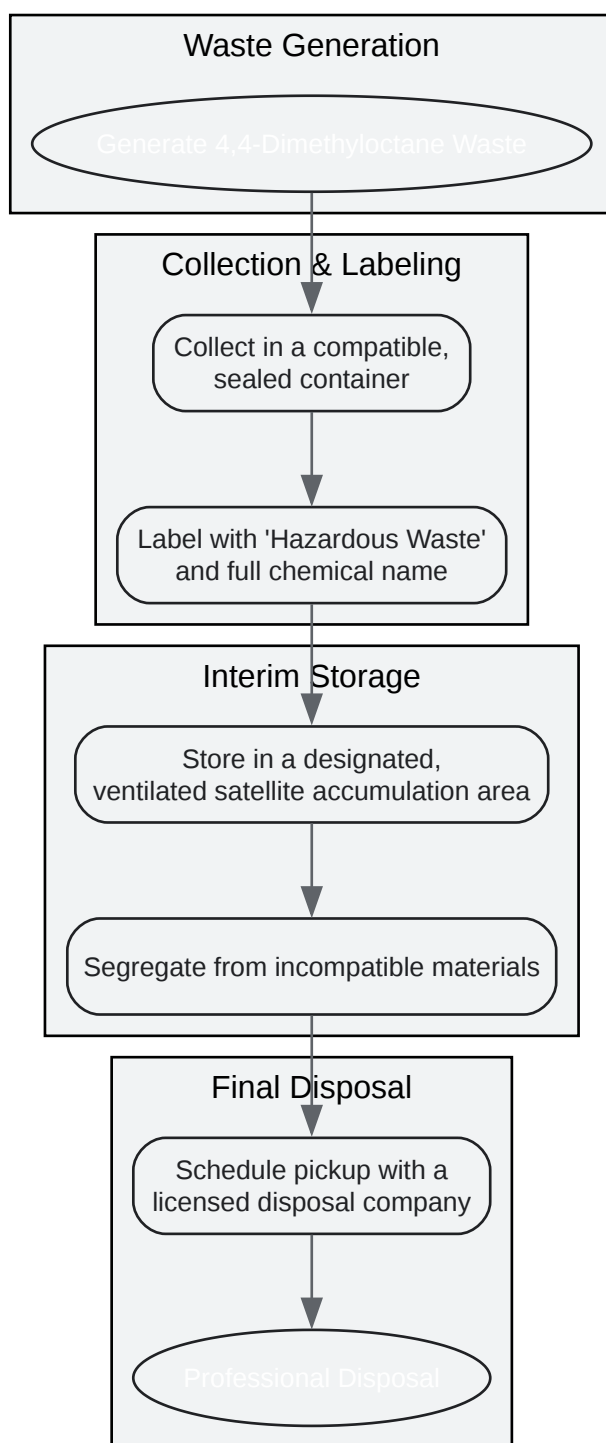
- Preparation: Ensure all necessary PPE is readily available and in good condition. Locate the nearest eyewash station and safety shower before starting work.

- Ventilation: Handle **4,4-Dimethyloctane** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other potential ignition sources. Use non-sparking tools and explosion-proof equipment where necessary.
- Transfer: When transferring the liquid, ground and bond containers to prevent static discharge.
- Spills: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed, labeled container for disposal. For large spills, evacuate the area and follow emergency procedures.

Improper disposal of flammable liquids is a significant safety and environmental hazard. Never pour **4,4-Dimethyloctane** down the drain.[\[5\]](#)[\[16\]](#)

- Waste Collection:
 - Collect waste **4,4-Dimethyloctane** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, chemically compatible waste container.[\[5\]](#)[\[17\]](#)
 - The container must be in good condition, with a secure, leak-proof closure.[\[17\]](#)[\[18\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**4,4-Dimethyloctane**," and a description of the contents (e.g., "Waste **4,4-Dimethyloctane**," "Contaminated Debris with **4,4-Dimethyloctane**").[\[5\]](#)[\[18\]](#) Avoid using abbreviations or chemical formulas.[\[18\]](#)
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area near the point of generation.[\[16\]](#)
 - Ensure the storage area is well-ventilated and away from incompatible chemicals.

- Keep waste containers closed except when adding waste.[5][18]
- Professional Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental disposal company.[19] Follow your institution's specific procedures for scheduling a waste pickup.



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Caption: Disposal Plan for **4,4-Dimethyloctane** Waste.

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